

Application Notes and Protocols: Barbitol Sodium in Fixative Solutions

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Compound of Interest

Compound Name: *Medinal*

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Introduction

Barbital sodium, also known as sodium 5,5-diethylbarbiturate or Veronal sodium, has historically been a key component in various fixative solutions, primarily for biological sample preservation in microscopy.^{[1][2]} Its principal role in these formulations is not as a primary fixative agent but as a robust buffering agent.^[1] Barbital sodium effectively maintains a stable and slightly alkaline pH, which is critical for preserving the fine ultrastructural details of cells and tissues, particularly when using fixatives like osmium tetroxide.^{[3][4][5]}

These application notes provide an overview of the utility of barbital sodium in fixative solutions, detailing its mechanism of action as a buffer, and provide established protocols for its use. While modern fixative formulations often utilize alternative buffering agents due to barbital sodium being a controlled substance, understanding its properties and historical context remains valuable for specialized applications and for interpreting older literature.^{[2][6]}

Mechanism of Action as a Buffer

The primary function of barbital sodium in fixative solutions is to maintain a constant pH.[1] This is crucial because the fixation process, particularly with agents like osmium tetroxide, can lead to the production of acidic byproducts that can damage cellular structures.[4][5] Barbital sodium, the salt of a weak acid (barbital), acts as the conjugate base in a buffer system. It effectively neutralizes excess acid, thereby preventing a drop in pH and ensuring optimal preservation of cellular morphology.[1][3] The buffering range of barbital is most effective on the alkaline side of neutrality, making it ideal for fixatives requiring a pH of 7.3 to 7.5.[3][4]

Data Presentation

Table 1: Chemical and Physical Properties of Barbital Sodium

Property	Value
Molecular Formula	$C_8H_{11}N_2NaO_3$
Molecular Weight	206.17 g/mol
pH (in solution)	9.0 - 10.5
Solubility in Water	103.1 g/L at 20°C
pKa of Barbital	~7.98
Source:[7][8]	

Table 2: Composition of Michaelis' Veronal Acetate Buffer

Component	Stock Solution Concentration	Volume for Buffer
Sodium Acetate (anhydrous)	19.428 g in 500 mL H ₂ O	5 mL
Sodium Barbital (Veronal)	29.428 g in 500 mL H ₂ O	5 mL
0.1 N HCl	N/A	Variable (to adjust pH)
Distilled Water	N/A	To a final volume of 25 mL
Source:[3]		

Table 3: Composition of Palade's Osmium Tetroxide Fixative (Variant)

Component	Stock Solution/Reagent	Volume/Amount
Veronal Acetate Buffer (pH 7.3-7.5)	See Table 2	2 parts
2% Osmium Tetroxide (OsO ₄)	2 g in 100 mL H ₂ O	1 part
Source: [3] [4]		

Experimental Protocols

Protocol 1: Preparation of Michaelis' Veronal Acetate Buffer Stock Solution

Objective: To prepare a stock solution of Michaelis' Veronal Acetate Buffer for use in fixative solutions.

Materials:

- Sodium Acetate (anhydrous)
- Sodium Barbital (Veronal)
- Distilled Water
- Volumetric flasks
- Magnetic stirrer and stir bar

Procedure:

- Prepare Solution A (Sodium Acetate): Dissolve 19.428 g of anhydrous sodium acetate in distilled water to a final volume of 500 mL.
- Prepare Solution B (Sodium Barbital): Dissolve 29.428 g of sodium barbital in distilled water to a final volume of 500 mL.

- Storage: Store both stock solutions in tightly sealed bottles at 4°C.

Protocol 2: Preparation of Working Veronal Acetate Buffer (pH 7.4)

Objective: To prepare a working buffer solution with a specific pH for use in a fixative.

Materials:

- Solution A (Sodium Acetate stock)
- Solution B (Sodium Barbital stock)
- 0.1 N Hydrochloric Acid (HCl)
- Distilled Water
- pH meter
- Graduated cylinders

Procedure:

- In a beaker, combine 5 mL of Solution A and 5 mL of Solution B.
- Add approximately 4 mL of 0.1 N HCl.
- Add 10 mL of distilled water.
- Measure the pH using a calibrated pH meter.
- Adjust the pH to 7.4 by adding 0.1 N HCl dropwise.
- Bring the final volume to 25 mL with distilled water.

Protocol 3: Preparation of Palade's Buffered Osmium Tetroxide Fixative

Objective: To prepare a complete fixative solution for electron microscopy.

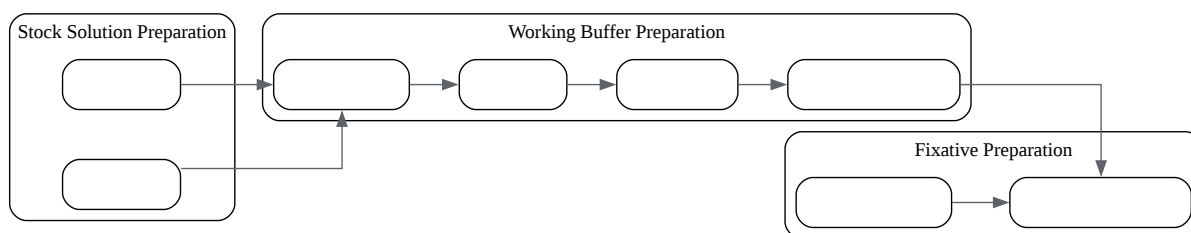
Materials:

- Working Veronal Acetate Buffer (pH 7.4)
- 2% Osmium Tetroxide (OsO_4) solution (handle with extreme caution in a fume hood)
- Glass vials

Procedure:

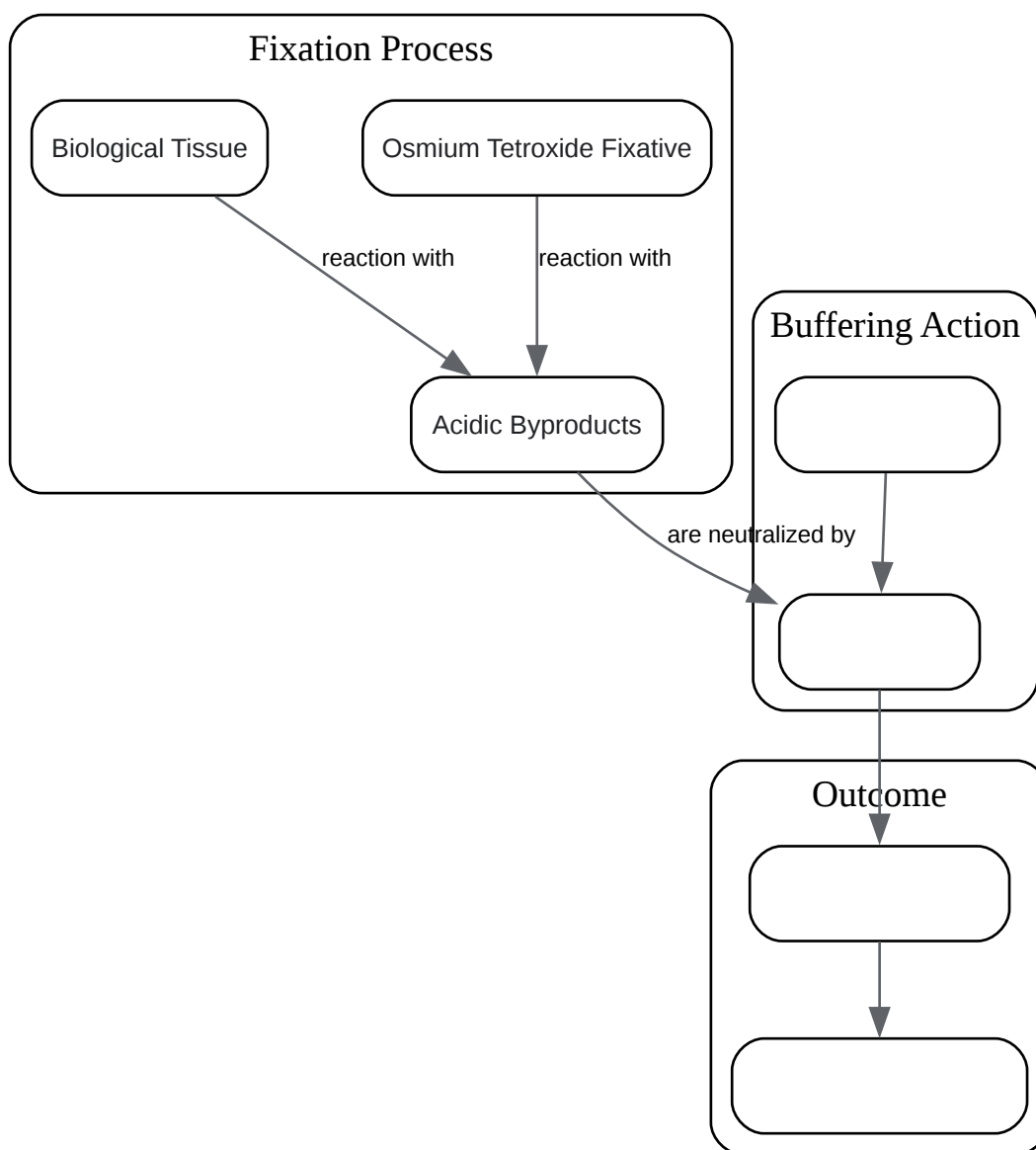
- In a glass vial, combine one part of the 2% OsO_4 solution with two parts of the working Veronal Acetate Buffer (pH 7.4).
- Mix gently.
- The fixative is now ready for use. It should be prepared fresh before each use.

Diagrams



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Caption: Workflow for the preparation of a barbital-buffered fixative.



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Caption: The role of barbitol sodium as a buffer in tissue fixation.

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